

Application Notes: Synthesis and Utility of 2-(Pyrrolidin-2-YL)ethanol Hydrochloride

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Compound of Interest

Compound Name: 2-(Pyrrolidin-2-YL)ethanol hydrochloride

Cat. No.: B596933

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Introduction

2-(Pyrrolidin-2-YL)ethanol, commonly known as Prolinol, is a chiral amino alcohol derived from the amino acid proline. It serves as a crucial and versatile chiral building block in the field of organic synthesis.^[1] Due to the high optical purity and ready availability of its precursor, proline, enantiomerically pure forms of prolinol are widely accessible.^[1] The compound is typically handled and stored as its hydrochloride salt, **2-(Pyrrolidin-2-YL)ethanol hydrochloride**, to enhance stability and ease of use.

Applications in Research and Drug Development

The primary application of **2-(Pyrrolidin-2-YL)ethanol hydrochloride** lies in its use as a chiral auxiliary and a precursor in the asymmetric synthesis of complex molecules. Its bifunctional nature (containing both an amine and a hydroxyl group) allows for the construction of various chiral ligands, catalysts, and pharmacologically active compounds.^{[2][3]}

Researchers in drug development utilize prolinol derivatives to synthesize a wide range of therapeutic agents. The pyrrolidine scaffold is a common motif in many pharmaceuticals. The biological context of its precursor, L-proline, is also of significant interest. The proline biosynthetic pathway, involving the enzyme pyrroline-5-carboxylate reductase (PYCR), is implicated in cancer metabolism, making intermediates and analogs relevant for study in oncology.^{[4][5]}

Synthesis Overview

The most direct and common method for synthesizing 2-(Pyrrolidin-2-YL)ethanol is the reduction of the carboxylic acid group of L-proline.^{[1][6]} This is typically achieved using a powerful reducing agent, such as lithium aluminum hydride (LiAlH₄). The resulting prolinol base is then converted to its hydrochloride salt by treatment with hydrochloric acid.

Quantitative Data Summary

The following table summarizes the key properties of the final product.

Property	Value	Reference
Chemical Name	2-(Pyrrolidin-2-YL)ethanol hydrochloride	[7]
CAS Number	19432-88-3	[7]
Molecular Formula	C ₆ H ₁₄ ClNO	[7]
Molecular Weight	151.63 g/mol	[7]
Canonical SMILES	C1CC(NC1)CCO	[7]
Appearance	White to off-white solid	General
Precursor	L-Proline	[1]

Experimental Protocols

Protocol 1: Synthesis of 2-(Pyrrolidin-2-YL)ethanol (Prolinol) via Reduction of L-Proline

This protocol details the reduction of L-proline to L-prolinol using lithium aluminum hydride (LiAlH₄).

Materials and Reagents:

- L-Proline
- Lithium aluminum hydride (LiAlH₄)

- Anhydrous Tetrahydrofuran (THF)
- Sodium sulfate (Na₂SO₄), anhydrous
- Deionized water
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: Under an inert atmosphere (e.g., nitrogen or argon), carefully add a suspension of LiAlH₄ in anhydrous THF to a three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer.
- Addition of Proline: Dissolve L-proline in anhydrous THF and add it dropwise to the LiAlH₄ suspension via the dropping funnel. The addition should be controlled to maintain a gentle reflux.
- Reaction: After the addition is complete, heat the mixture to reflux and maintain for several hours until the reaction is complete (monitor by TLC).
- Quenching: Cool the reaction mixture in an ice bath. Cautiously quench the excess LiAlH₄ by the slow, dropwise addition of water, followed by a 15% aqueous NaOH solution, and then again by water.
- Workup: Filter the resulting solid (aluminum salts) and wash it thoroughly with THF.

- Extraction: Combine the filtrate and the washings. Dry the organic solution over anhydrous sodium sulfate.
- Concentration: Filter off the drying agent and concentrate the solution using a rotary evaporator to yield crude 2-(Pyrrolidin-2-YL)ethanol as an oil or low-melting solid.

Protocol 2: Preparation of **2-(Pyrrolidin-2-YL)ethanol Hydrochloride**

This protocol describes the conversion of the prolinol base to its hydrochloride salt.

Materials and Reagents:

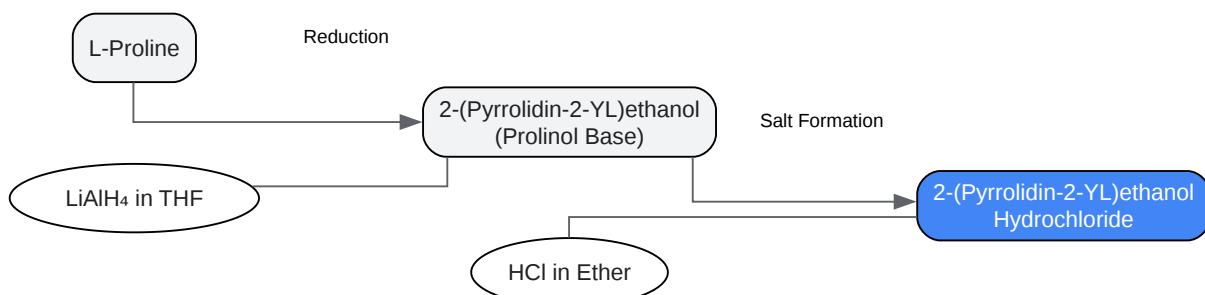
- 2-(Pyrrolidin-2-YL)ethanol (from Protocol 1)
- Anhydrous diethyl ether (or other suitable solvent like isopropanol)
- Hydrochloric acid solution (e.g., 2M in diethyl ether or gaseous HCl)
- Beaker or flask
- Magnetic stirrer
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- Dissolution: Dissolve the crude 2-(Pyrrolidin-2-YL)ethanol in a minimal amount of anhydrous diethyl ether.
- Acidification: While stirring, slowly add a solution of hydrochloric acid in diethyl ether. A white precipitate of the hydrochloride salt will form immediately.
- Isolation: Continue stirring for a short period to ensure complete precipitation. Collect the solid product by vacuum filtration.
- Washing: Wash the collected solid with a small amount of cold, anhydrous diethyl ether to remove any unreacted starting material or impurities.

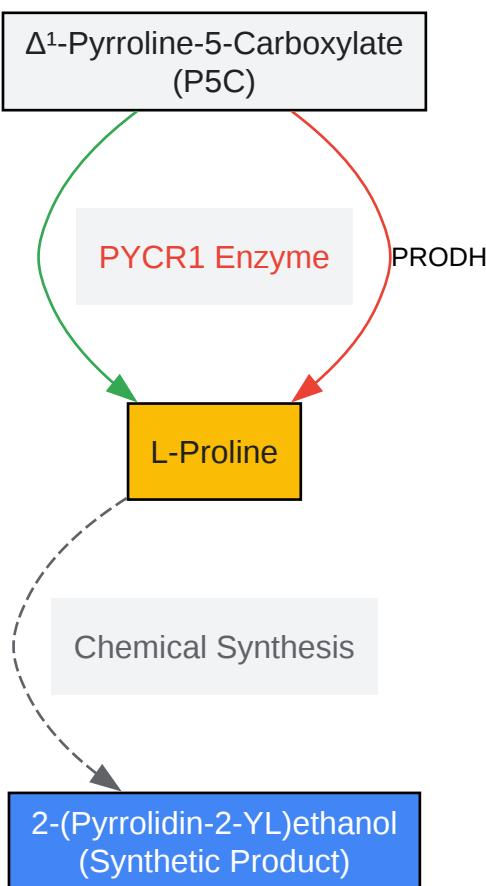
- Drying: Dry the purified **2-(Pyrrolidin-2-YL)ethanol hydrochloride** product under vacuum.

Visualizations



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Caption: Workflow for the synthesis of 2-(Pyrrolidin-2-YL)ethanol HCl.



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Caption: Biological and synthetic relationship of L-proline.

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